

Technical Guide: Safety and Handling of 2-Amino-6-methylisonicotinic Acid

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Compound of Interest

Compound Name: 2-Amino-6-methylisonicotinic acid

Cat. No.: B1337688

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and available technical data for **2-Amino-6-methylisonicotinic acid** (CAS No: 65169-64-4). The information is intended to support its safe use in research and development settings.

Chemical Identification and Physical Properties

2-Amino-6-methylisonicotinic acid, also known as 2-amino-6-methylpyridine-4-carboxylic acid, is a substituted pyridine derivative.[1][2]

Property	Value	Reference
CAS Number	65169-64-4	[1][2]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1][2]
Molecular Weight	152.15 g/mol	[1][2]
Appearance	Solid	-
Melting Point	250 °C	[3]
Boiling Point	Not available	[3]
Density	Not available	[3]
Solubility	Information not available	-

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Amino-6-methylisonicotinic acid** is not readily available in the public domain. However, based on the safety information for structurally similar compounds, such as other amino- and methyl-substituted pyridines, a set of general precautionary measures should be followed. The hazards associated with close analogs primarily include skin, eye, and respiratory irritation.[\[4\]](#)

Hazard Identification

Due to the lack of specific toxicological data for **2-Amino-6-methylisonicotinic acid**, a cautious approach is warranted. Based on related compounds, potential hazards may include:

- Skin Irritation: May cause skin irritation upon contact.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory tract irritation if inhaled.

Recommended Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working with fine powders or in a poorly ventilated area.

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of skin contact: Flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- In case of inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- In case of ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: May include carbon oxides and nitrogen oxides.

Accidental Release Measures

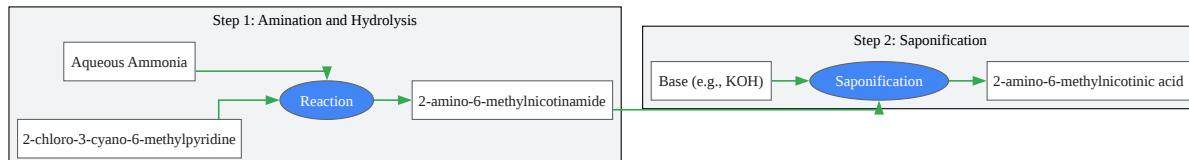
- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation.
- Environmental Precautions: Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal. Avoid generating dust.

Experimental Protocols

Synthesis of 2-Amino-6-methylisonicotinic Acid

A method for the synthesis of the related compound, 2-amino-6-methylnicotinic acid, has been described in the patent literature. This can serve as a potential starting point for the synthesis of the isonicotinic acid derivative, though modifications would be necessary. The described synthesis is a one-pot reaction from 2-chloro-3-cyano-6-methylpyridine.[\[5\]](#)

Experimental Workflow for Synthesis (Illustrative)

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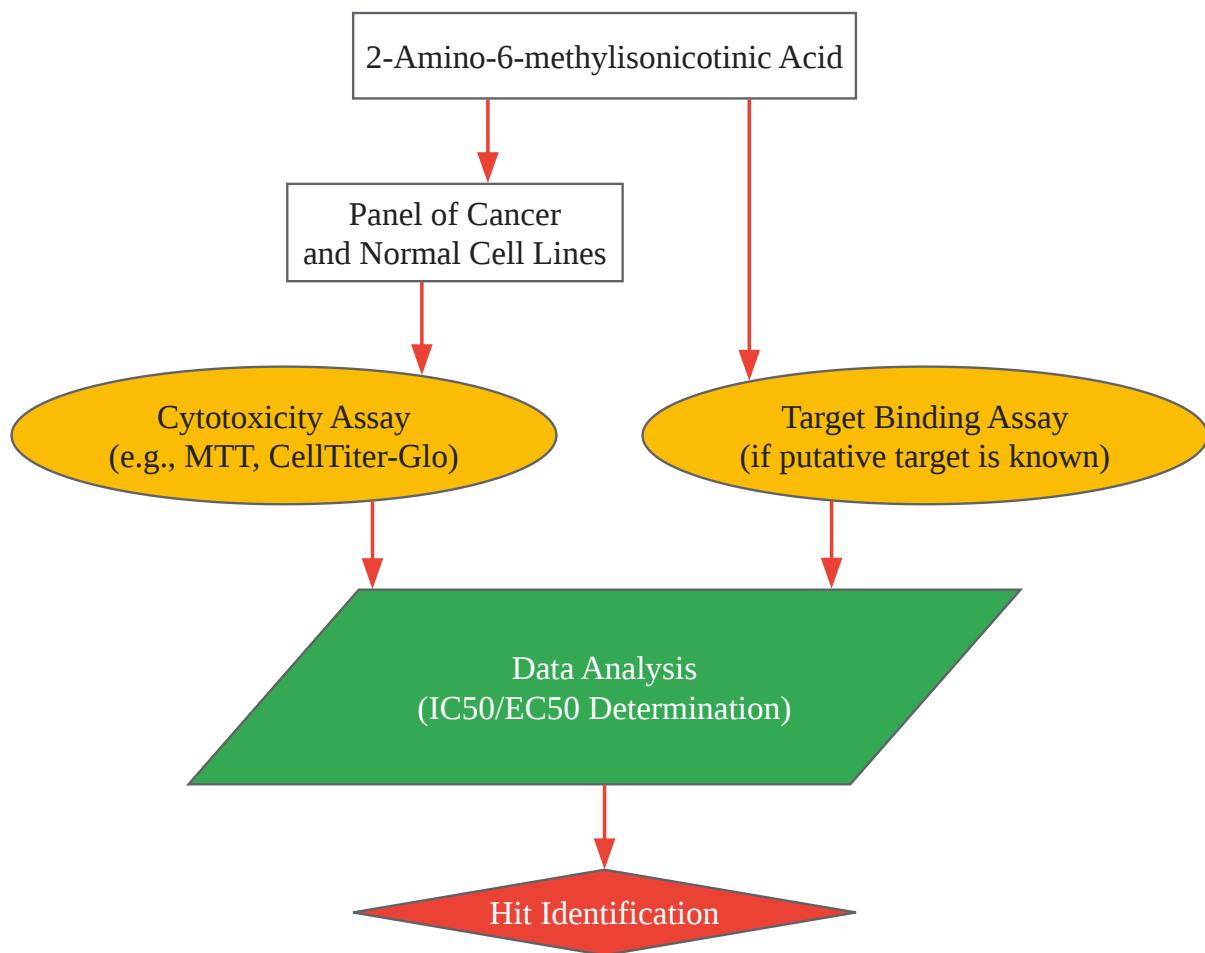
Illustrative one-pot synthesis workflow for a related compound.

Biological Activity and Signaling Pathways

There is currently no publicly available information on the specific biological activity or associated signaling pathways of **2-Amino-6-methylisonicotinic acid**. Research on structurally similar compounds has explored their potential as intermediates in the synthesis of pharmacologically active molecules. However, the direct biological effects of this particular compound remain uncharacterized.

Given the lack of data, a hypothetical workflow for initial biological screening is presented below. This workflow is a general guide and would need to be adapted based on the specific research objectives.

Hypothetical Biological Screening Workflow



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A general workflow for the initial biological screening of a novel compound.

Conclusion

2-Amino-6-methylisonicotinic acid is a chemical compound for which detailed safety and biological data are limited. Researchers and drug development professionals should handle this compound with caution, adhering to the general safety guidelines for related pyridine derivatives. The synthesis protocol for a similar compound provides a potential route for its preparation. Further research is required to elucidate its biological activity and potential applications.

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